

Application Notes and Protocols: Chlorotris(triphenylphosphine)copper(I) in Cross-Coupling Reactions

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Compound of Interest

Compound Name: Chlorotris(triphenylphosphine)copper(I)

Cat. No.: B12321343

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Introduction

Chlorotris(triphenylphosphine)copper(I), with the chemical formula $\text{CuCl}(\text{PPh}_3)_3$, is a versatile coordination complex that serves as a catalyst in a variety of organic transformations.^[1] Its catalytic activity is centered on the copper(I) core, which is stabilized by three bulky triphenylphosphine ligands. This stabilization allows the copper to participate in various catalytic cycles while minimizing oxidation.^[1] This document provides detailed application notes and experimental protocols for the use of chlorotris(triphenylphosphine)copper(I) in cross-coupling reactions, a cornerstone of modern synthetic chemistry for the formation of carbon-carbon and carbon-heteroatom bonds.

Applications in Cross-Coupling Reactions

Chlorotris(triphenylphosphine)copper(I) has demonstrated utility in several types of cross-coupling reactions, most notably in Ullmann-type condensations for the formation of C-O, C-N, and C-S bonds. It can also serve as a co-catalyst in palladium-catalyzed reactions such as the Sonogashira coupling.

Ullmann-Type C-O Coupling (Ether Synthesis)

The Ullmann condensation is a classical copper-catalyzed reaction for the formation of diaryl ethers.[2] While traditionally requiring harsh reaction conditions, modern protocols with well-defined catalysts like chlorotris(triphenylphosphine)copper(I) can proceed under milder conditions.

Quantitative Data for Ullmann C-O Coupling

A screening of various copper(I) catalysts for the Ullmann coupling of 2-bromonaphthalene with p-cresol was conducted. The results for chlorotris(triphenylphosphine)copper(I) and related catalysts are summarized below.[1]

Entry	Catalyst	Base	Solvent	Temp. (°C)	Yield (%) ^[1]
1	CuCl(PPh ₃) ₃	K ₂ CO ₃	Toluene	100	4.5
2	CuBr(PPh ₃) ₃	K ₂ CO ₃	Toluene	100	7.0
3	CuI(PPh ₃) ₃	K ₂ CO ₃	Toluene	100	6.2
4	CuI	K ₂ CO ₃	Toluene	100	15.5

Note: The yields indicate that while chlorotris(triphenylphosphine)copper(I) is a competent catalyst, other copper sources or ligand combinations may be more effective for this specific transformation under the tested conditions.[1]

Experimental Protocol: General Procedure for Ullmann C-O Coupling

This protocol is a general guideline and should be optimized for specific substrates.

Materials:

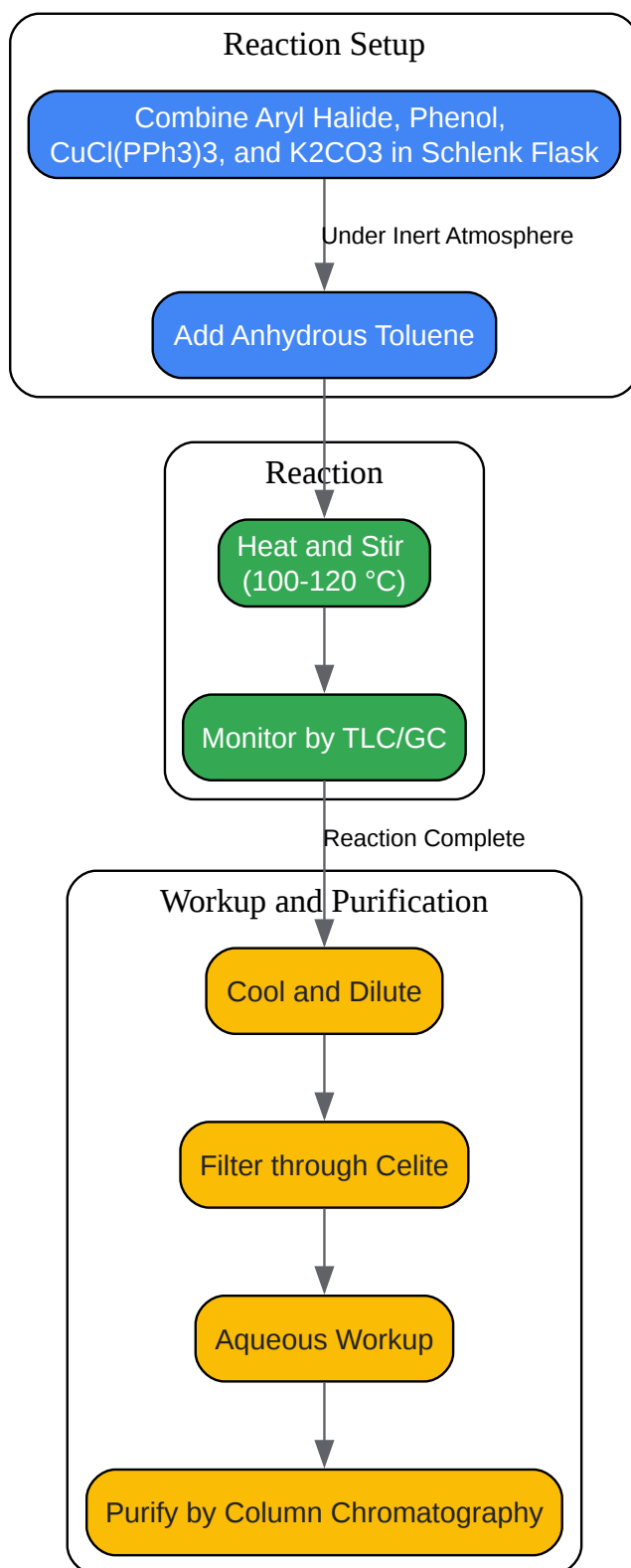
- Aryl halide
- Phenol
- Chlorotris(triphenylphosphine)copper(I) (5 mol%)
- Potassium carbonate (K₂CO₃) (2 equivalents)

- Anhydrous toluene
- Schlenk flask
- Magnetic stirrer
- Inert gas (Argon or Nitrogen)

Procedure:

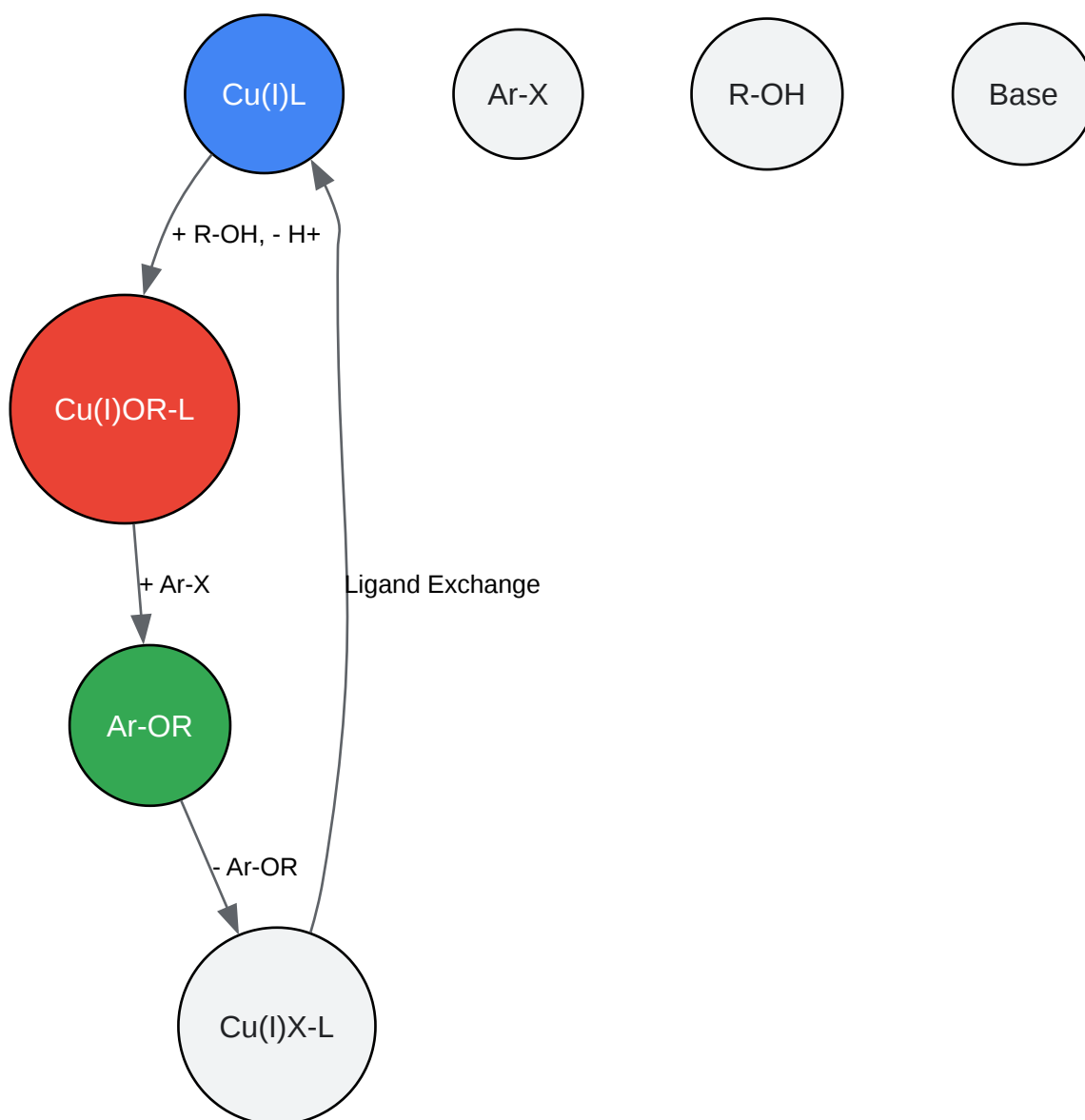
- To a flame-dried Schlenk flask under an inert atmosphere, add the aryl halide (1.0 mmol), phenol (1.2 mmol), chlorotris(triphenylphosphine)copper(I) (0.05 mmol), and potassium carbonate (2.0 mmol).
- Add anhydrous toluene (5 mL) via syringe.
- The reaction mixture is stirred and heated to 100-120 °C.
- The reaction progress is monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, the reaction mixture is cooled to room temperature and diluted with ethyl acetate.
- The mixture is filtered through a pad of Celite to remove inorganic salts.
- The filtrate is washed with water and brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.
- The crude product is purified by column chromatography on silica gel.

Diagrams



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Caption: Experimental workflow for a typical Ullmann C-O coupling reaction.



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